

Introduction: The Versatility of a Core Sulfonyl Reagent

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl phenylsulfonylacetate*

Cat. No.: *B1296609*

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Methyl phenylsulfonylacetate (CAS No. 34097-60-4) is a crystalline solid that has emerged as a pivotal building block in modern organic synthesis and medicinal chemistry.[1] With the molecular formula $C_9H_{10}O_4S$, this compound uniquely combines a reactive methylene group activated by both an adjacent sulfonyl group and a methyl ester.[2] This dual activation makes it a highly versatile reagent for carbon-carbon bond formation and the introduction of the critical phenylsulfonyl moiety into complex molecules. For researchers and drug development professionals, understanding the nuances of its reactivity, synthesis, and handling is essential for leveraging its full potential in the creation of novel chemical entities. This guide provides a comprehensive overview, from fundamental properties to advanced applications and sourcing.

Physicochemical Properties and Specifications

A thorough understanding of a reagent's physical and chemical properties is the foundation of its effective use in the laboratory. **Methyl phenylsulfonylacetate** is a white solid with a defined melting point, making it convenient to handle compared to liquid reagents.[2]

Property	Value	Source
CAS Number	34097-60-4	[3][4]
Molecular Formula	C ₉ H ₁₀ O ₄ S	[1][2]
Molecular Weight	214.24 g/mol	[2]
Appearance	White Solid	[1][2]
Melting Point	30 °C / 86 °F	[2]
Boiling Point	165 °C @ 0.05 mmHg	
Density	1.305 g/mL at 20 °C	
Refractive Index	n ₂₀ /D 1.535	
Flash Point	>110°C (230°F)	[3]

Synthesis Protocol: A Step-by-Step Methodology

While commercially available, understanding the synthesis of **methyl phenylsulfonylacetate** provides valuable insight into its reactivity and potential impurities. A common laboratory-scale preparation involves the esterification of phenylsulfonylacetic acid. An alternative industrial method proceeds from phenylacetonitrile through hydrolysis and subsequent esterification.

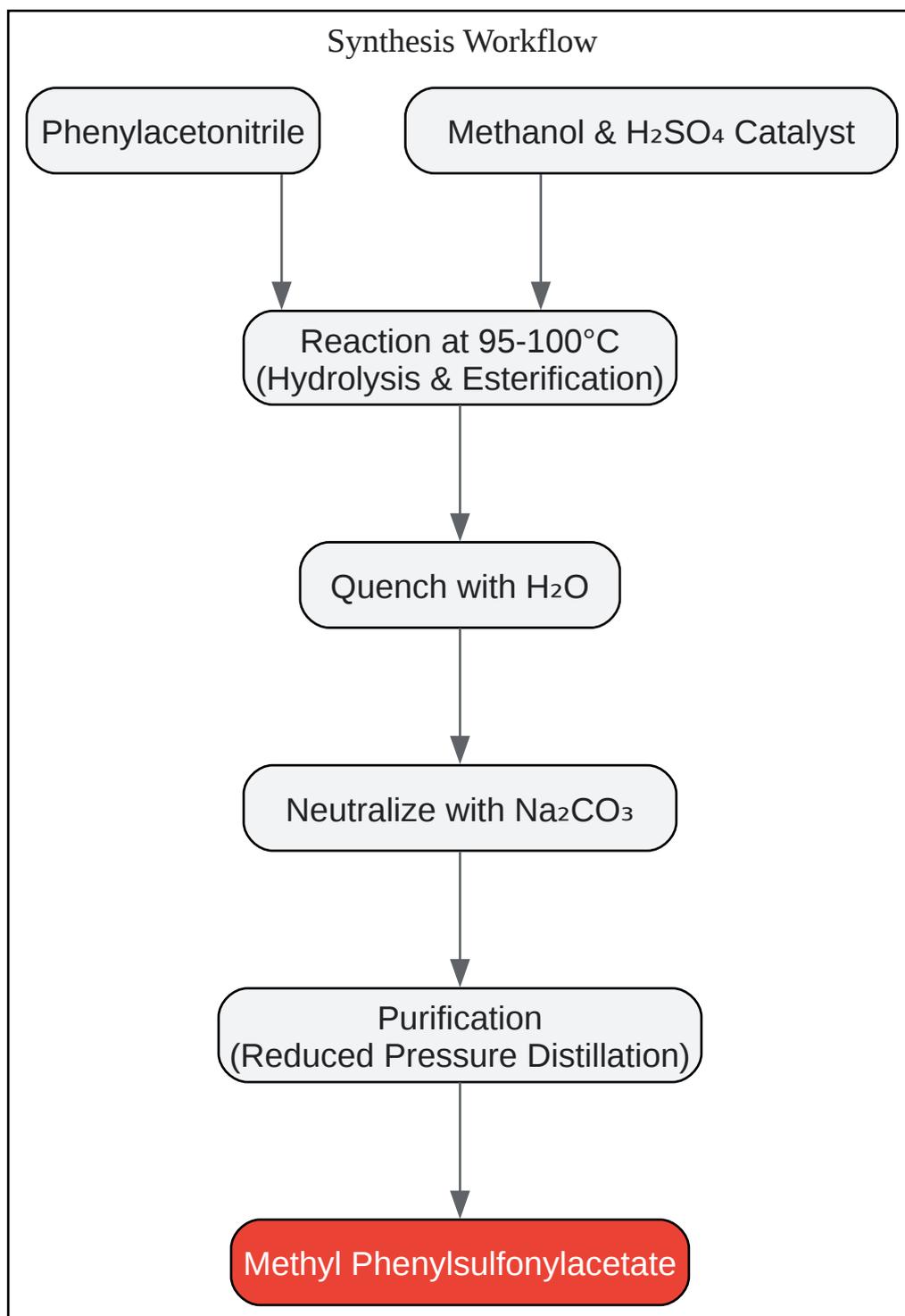
Experimental Protocol: Synthesis from Phenylacetonitrile

This protocol describes a robust method for the synthesis of **methyl phenylsulfonylacetate**.

Causality: The reaction proceeds via acid-catalyzed hydrolysis of the nitrile to a carboxylic acid, followed by an in-situ acid-catalyzed Fischer esterification with methanol. Sulfuric acid serves as both the catalyst and a dehydrating agent, driving the equilibrium towards the ester product.

- **Reaction Setup:** In a dry, glass-lined reaction vessel equipped with a stirrer and a condenser, add methanol.

- Acid Addition: Cool the methanol to below 30°C and slowly add concentrated sulfuric acid dropwise while stirring. This step is exothermic and requires careful temperature control.
- Nitrile Addition: Heat the methanol-sulfuric acid mixture to 90°C. Begin the dropwise addition of phenylacetonitrile, maintaining the reaction temperature at approximately 95°C. The addition should be completed over 1.5 hours.
- Reaction: Maintain the reaction mixture at 95-100°C for 6 hours to ensure complete conversion.
- Workup - Quenching: Cool the reaction mixture to below 40°C. Carefully dilute the mixture with water (approximately 0.6 times the reaction volume) to quench the reaction and precipitate the product.
- Workup - Extraction & Neutralization: Allow the mixture to stand and separate the layers. Wash the organic layer with a saturated sodium carbonate solution to neutralize any remaining acid, followed by a brine wash.
- Drying and Purification: Dry the organic layer over anhydrous calcium chloride. The final product is purified by fractional distillation under reduced pressure to yield **methyl phenylsulfonylacetate**.



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Caption: Workflow for the synthesis of **methyl phenylsulfonylacetate**.

Core Applications in Drug Discovery and Organic Synthesis

The true value of **methyl phenylsulfonylacetate** lies in its application as a versatile synthetic intermediate. The electron-withdrawing nature of the sulfonyl group significantly acidifies the α -protons, facilitating deprotonation and subsequent alkylation or acylation reactions.

The Sulfonyl Group: A Privileged Moiety in Medicinal Chemistry

The methylsulfone motif is frequently incorporated into drug candidates to modulate their physicochemical properties.^[5] Its inclusion can:

- **Enhance Solubility:** The polar sulfonyl group can improve the aqueous solubility of a molecule, a critical factor for bioavailability.^[5]
- **Improve Metabolic Stability:** The sulfonyl group is generally stable to metabolic degradation, protecting adjacent parts of the molecule from enzymatic attack.^[5]
- **Act as a Hydrogen Bond Acceptor:** The oxygen atoms of the sulfonyl group can participate in hydrogen bonding interactions with biological targets, enhancing binding affinity.
- **Modulate Basicity:** Its strong electron-withdrawing effect can lower the pKa of nearby basic nitrogen atoms, which is a common strategy in lead optimization.^[5]

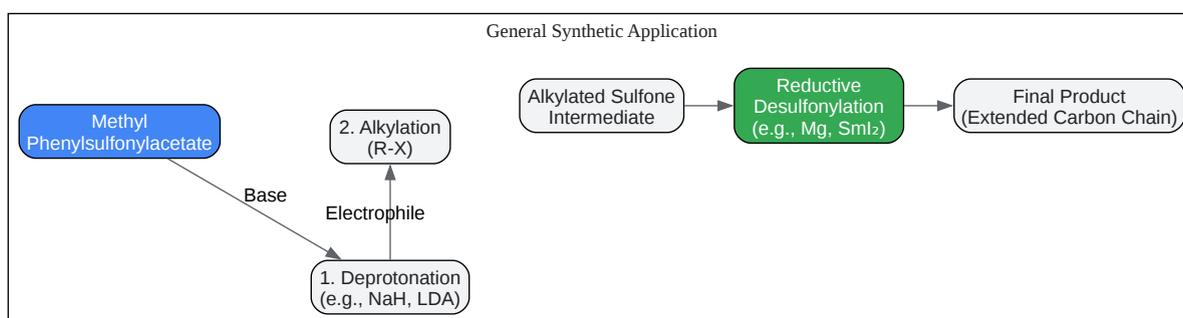
Key Synthetic Transformations

Methyl phenylsulfonylacetate is a cornerstone reagent in several important synthetic strategies.

- **Dehydrative Alkylation (Modified Mitsunobu Conditions):** It can be used for the methyl carboxymethylenation of alcohols. This process involves a dehydrative alkylation under modified Mitsunobu conditions, followed by a desulfonylation step, typically using magnesium. This sequence provides a powerful method for extending carbon chains.
- **Synthesis of Complex Natural Products:** The reagent has been instrumental in the total synthesis of marine eicosanoids like (-)-hybridalactone.^[3] In such syntheses, it serves as a

key building block for constructing complex carbon skeletons through controlled alkylation steps.

- Julia-Kocienski Olefination: The phenylsulfonyl group is a classic participant in the Julia-Kocienski olefination, a widely used method for forming carbon-carbon double bonds with high stereoselectivity. While **methyl phenylsulfonylacetate** itself is the precursor, its derivatives are directly used in this powerful transformation.



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Caption: General alkylation-desulfonylation workflow.

Safety, Handling, and Storage

Proper handling of **methyl phenylsulfonylacetate** is crucial for laboratory safety. It is classified as harmful if swallowed, inhaled, or in contact with skin, and causes skin and serious eye irritation.[6]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side-shields or goggles (conforming to EN 166), chemical-resistant gloves, and a lab coat.[2][6]

- Handling: Use in a well-ventilated area, preferably within a chemical fume hood.[2][6] Avoid generating dust. Do not eat, drink, or smoke when using this product.[2][6] Wash hands thoroughly after handling.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[2]
- First Aid:
 - Eyes: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[1][2]
 - Skin: Wash off immediately with plenty of water for at least 15 minutes.[1][2]
 - Inhalation: Move the person to fresh air.[1][6]
 - Ingestion: Rinse mouth and seek medical help.[1][6]

Major Chemical Suppliers

For researchers requiring high-purity **methyl phenylsulfonylacetate**, several reputable suppliers offer this reagent in various quantities. Availability and purity should be confirmed directly with the supplier.

Supplier	Product Name/Purity	CAS Number
Sigma-Aldrich (Merck)	Methyl phenylsulfonylacetate, 97%	34097-60-4
Thermo Scientific Chemicals	Methyl phenylsulfonylacetate, 98%	34097-60-4
TCI Chemicals	Methyl Phenylsulfonylacetate	34097-60-4
BLD Pharm	Methyl Phenylsulfonylacetate	34097-60-4
J & K SCIENTIFIC LTD.	Methyl phenylsulfonylacetate, 97%	34097-60-4
ChemicalBook	Methyl phenylsulfonylacetate	34097-60-4

References

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- To cite this document: BenchChem. [Introduction: The Versatility of a Core Sulfonyl Reagent]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1296609#methyl-phenylsulfonylacetate-chemical-suppliers]

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